

Comparative Spectroscopic Analysis: Fluorinated vs. Non-Fluorinated Phenylethylamines

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethanamine
hydrochloride

CAS No.: 886216-59-7

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Introduction: The Fluorine Bioisostere in Designer Drugs

In medicinal chemistry and forensic analysis, the substitution of a hydrogen atom with a fluorine atom is a strategy known as bioisosterism. While fluorine (Van der Waals radius 1.47 Å) is sterically similar to hydrogen (1.20 Å), its electronic properties are vastly different.^[1] Fluorine is the most electronegative element (3.98 Pauling scale), creating a highly polarized C-F bond that alters lipophilicity, metabolic stability, and pKa.

For researchers and forensic scientists, distinguishing between a standard phenylethylamine (PEA) and its fluorinated analog (F-PEA) is critical. This guide details the spectroscopic divergences—specifically in NMR and Mass Spectrometry—that serve as definitive "fingerprints" for identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for structural elucidation of F-PEAs. The presence of fluorine introduces heteronuclear spin-spin coupling (

C-

F and

H-

F), which is absent in non-fluorinated PEAs.

A. C NMR: The Coupling Constant Signature

In a non-fluorinated PEA, aromatic carbons appear as singlets.^[1] In F-PEAs, the carbons split into doublets due to coupling with the

F nucleus (spin 1/2). The magnitude of this splitting (Coupling Constant,

) is diagnostic of the carbon's distance from the fluorine atom.

Table 1: Characteristic

C-

F Coupling Constants in F-PEAs

Carbon Position Relative to F	Splitting Pattern	Coupling Constant ()	Structural Insight
Ipsso (C-F)	Doublet ()	240 – 250 Hz	Definitive proof of C-F bond presence.
Ortho (C-C-F)	Doublet ()	20 – 25 Hz	Identifies carbons adjacent to substitution. [1]
Meta (C-C-C-F)	Doublet ()	6 – 9 Hz	Confirms ring orientation. [1]
Para (C-C-C-C-F)	Singlet/Broad ()	< 3 Hz	Usually negligible splitting. [1]

B. F NMR: The "Smoking Gun"

F NMR allows for rapid screening without interference from the hydrocarbon backbone.[\[1\]](#)

- Chemical Shift: Typically -100 to -120 ppm (relative to CFCI) for aromatic fluorine in PEAs.[\[1\]](#)
- Isomer Differentiation: The exact shift varies significantly between ortho-, meta-, and para-isomers, making it superior to H NMR for positional assignment.

Mass Spectrometry (MS) Fragmentation

While NMR provides connectivity, MS provides molecular weight and fragmentation logic.[\[1\]](#)

The substitution of Hydrogen (1 Da) with Fluorine (19 Da) results in a +18 Da mass shift in the molecular ion and specific fragments.

A. The "Benzyl Shift" Rule

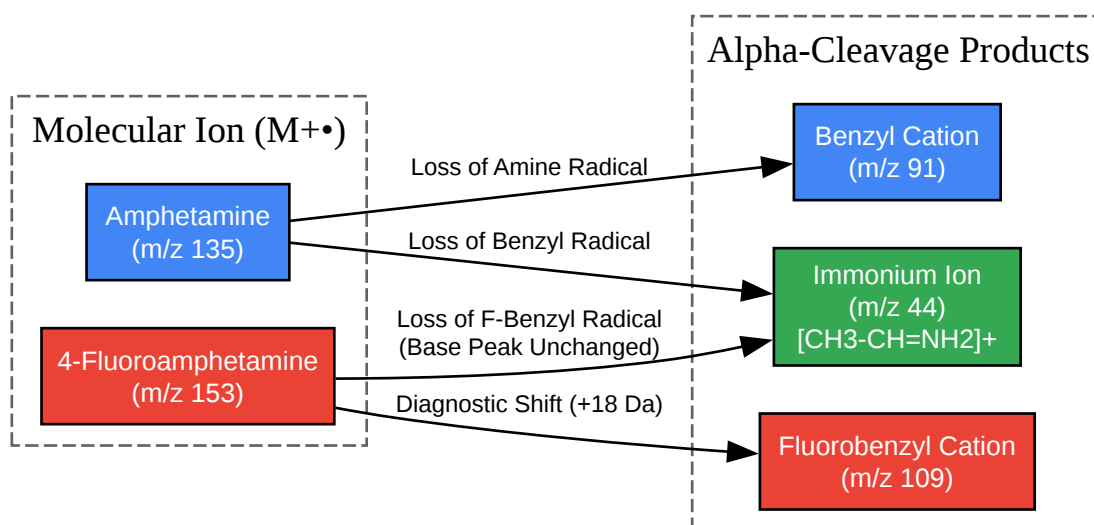
In standard PEAs (like Amphetamine), the dominant fragmentation pathway involves α -cleavage, producing a stable immonium ion (base peak) and a tropylium/benzyl cation.

- Base Peak (Immonium): Usually unchanged if F is on the aromatic ring.[1]
- Tropylium Ion: Shifts from m/z 91

m/z 109.[1]

B. Fragmentation Pathway Visualization

The following diagram illustrates the divergence in fragmentation between 4-Fluoroamphetamine (4-FA) and Amphetamine.



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Figure 1: Comparative fragmentation showing the diagnostic mass shift of the aromatic fragment while the base peak remains constant.

Infrared Spectroscopy (IR)

IR is less specific than NMR/MS but offers rapid confirmation of the C-F bond.[1]

- C-F Stretch: Strong absorption between 1000 – 1400 cm⁻¹. [1][2]

- Challenge: This region is the "fingerprint" area, often crowded by C-C and C-N vibrations.[\[1\]](#)
- Differentiation: F-PEAs often show a simplified aromatic C-H out-of-plane bending pattern compared to their non-fluorinated analogs due to the reduction of aromatic protons.

Experimental Protocol: Self-Validating Identification Workflow

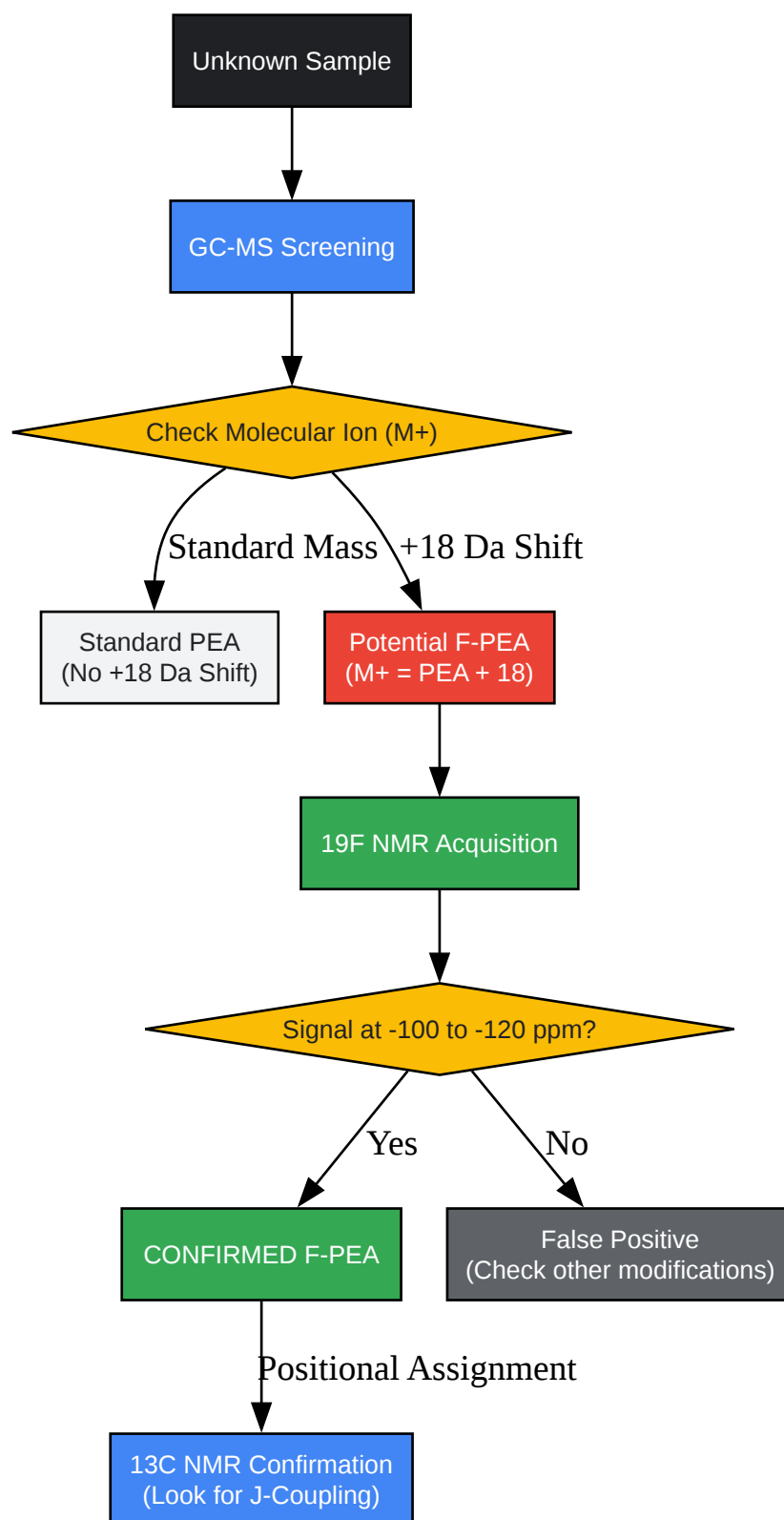
This protocol is designed to unequivocally identify an unknown PEA derivative using a "Check-Balance" system.[\[1\]](#)

Phase 1: Sample Preparation (NMR)

- Solvent: Deuterated Methanol (CD
OD) or Deuterium Oxide (D
O).[\[1\]](#)
 - Reasoning: These polar solvents minimize aggregation of the amine salt.[\[1\]](#)
- Internal Standard: Maleic Acid (Quantitative) and TSP (Chemical Shift Reference).
 - Reasoning: Maleic acid provides a distinct singlet at
6.3 ppm (D
O) that does not overlap with PEA aromatics.[\[1\]](#)

Phase 2: The Analytical Logic Flow

Follow this decision tree to validate the identity of the compound.



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Figure 2: Step-by-step decision tree for distinguishing fluorinated analogs.

References

- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). (2025).[1] Monographs: 4-Fluoromethylphenidate & Ortho-Fluorofentanyl. Retrieved from [\[Link\]](#)
- Westphal, F., et al. (2011).[1] Differentiation of Ring-Fluorinated Amphetamine Isomers by GC-MS and NMR Spectroscopy. Forensic Science International.[1]
- United Nations Office on Drugs and Crime (UNODC). (2021).[1] Recommended Methods for the Identification and Analysis of Synthetic Cathinones and Phenethylamines. Retrieved from [\[Link\]](#)
- Trachsel, D. (2012).[1] Fluorine in Psychedelic Phenylethylamines. Drug Testing and Analysis.

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Sources

- 1. swgdrug.org [swgdrug.org]
- 2. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
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